

Commercial Suppliers of 3,4-Dimethoxystyrene: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3,4-Dimethoxystyrene

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An In-depth Resource for Scientists and Drug Development Professionals on Sourcing and Application

This technical guide provides a comprehensive overview of the commercial suppliers of **3,4-Dimethoxystyrene**, a key intermediate in various organic syntheses and a valuable monomer in polymer chemistry. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on supplier specifications, and guidance on its application.

Introduction to 3,4-Dimethoxystyrene

3,4-Dimethoxystyrene, also known as 4-vinylveratrole, is an organic compound with the chemical formula $C_{10}H_{12}O_2$.^{[1][2]} It is a derivative of styrene and is characterized by the presence of two methoxy groups on the benzene ring. These electron-donating groups influence the reactivity of the vinyl group, making it a versatile building block in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers. The compound is typically supplied as a liquid and may contain an inhibitor, such as hydroquinone, to prevent polymerization.^{[3][4]}

Commercial Suppliers and Product Specifications

A number of chemical suppliers offer **3,4-Dimethoxystyrene** for research and development purposes. The following table summarizes the offerings from prominent suppliers, providing a comparative overview of available grades, purity levels, and product forms.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Grade	Notes
Sigma-Aldrich (MilliporeSigma)	3,4-Dimethoxy styrene	6380-23-0	C ₁₀ H ₁₂ O ₂	164.20	Technical grade	Contains 1% hydroquinone as inhibitor[3][4]
Santa Cruz Biotechnology	3,4-Dimethoxy styrene	6380-23-0	C ₁₀ H ₁₂ O ₂	164.2	For research use only	-
BOC Sciences	3,4-Dimethoxy styrene	6380-23-0	-	-	-	Supplier of research chemicals and biochemicals[5]
AB Enterprises	3,4-Dimethoxy styrene	6380-23-0	C ₁₀ H ₁₂ O ₂	164.2	High-purity	-[1]
Biotuva Life Sciences	3,4-Dimethoxy Styrene	-	(CH ₃ O) ₂ C ₆ H ₃ CH=CH ₂	164.2	97%	-[6]
Penta International Corporation	3,4-DIMETHOXY-1-VINYLBENZENE	-	-	-	-	-[5]

Aladdin Scientific	3,4-Dimethoxy- β-nitrostyrene	-	C ₁₀ H ₁₁ NO ₄	209.203	≥95%	Note: This is a derivative, not 3,4-Dimethoxystyrene[7]
Oakwood Chemical	3,4-Dimethoxy- β-nitrostyrene	4230-93-7	C ₁₀ H ₁₁ NO ₄	-	-	Note: This is a derivative, not 3,4-Dimethoxystyrene[8]

Key Experimental Protocol: Polymerization of 3,4-Dimethoxystyrene

3,4-Dimethoxystyrene is frequently used as a monomer in radical polymerization reactions.[9] The following is a generalized experimental protocol for the synthesis of poly(**3,4-dimethoxystyrene**).

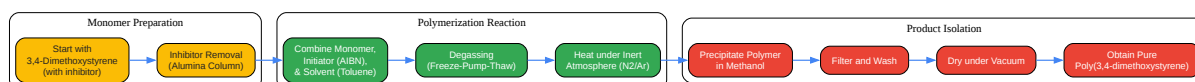
Materials:

- **3,4-Dimethoxystyrene** (inhibitor removed)
- Azobisisobutyronitrile (AIBN) or other radical initiator
- Anhydrous toluene or other suitable solvent
- Methanol
- Nitrogen or Argon gas
- Schlenk flask and line

Methodology:

- **Inhibitor Removal:** Prior to polymerization, the hydroquinone inhibitor must be removed from the **3,4-dimethoxystyrene** monomer. This is typically achieved by passing the monomer through a column of basic alumina.
- **Reaction Setup:** A Schlenk flask is charged with the purified **3,4-dimethoxystyrene** and anhydrous toluene. The radical initiator (e.g., AIBN) is then added.
- **Degassing:** The reaction mixture is thoroughly degassed to remove oxygen, which can quench the radical polymerization. This is typically done by several freeze-pump-thaw cycles.
- **Polymerization:** The reaction flask is placed in an oil bath at a temperature suitable for the decomposition of the initiator (e.g., 60-80 °C for AIBN). The reaction is allowed to proceed under an inert atmosphere (nitrogen or argon) for a specified time (typically several hours).
- **Precipitation and Purification:** After the desired reaction time, the polymerization is quenched by cooling the reaction mixture to room temperature. The polymer is then precipitated by slowly adding the reaction solution to a large volume of a non-solvent, such as methanol, with vigorous stirring.
- **Isolation and Drying:** The precipitated polymer is collected by filtration, washed with fresh non-solvent, and dried under vacuum to a constant weight.

Workflow for Polymerization of **3,4-Dimethoxystyrene**

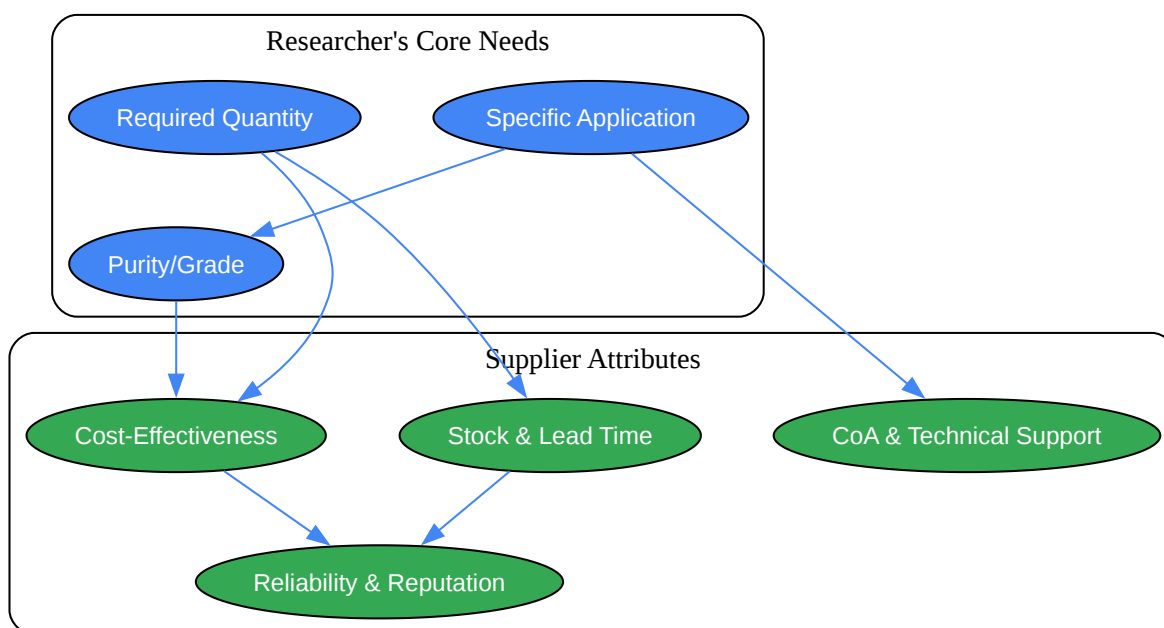


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Caption: Workflow for the radical polymerization of **3,4-dimethoxystyrene**.

Logical Relationship of Supplier Selection Criteria

The selection of a suitable supplier for **3,4-Dimethoxystyrene** often involves a multi-faceted decision-making process. The following diagram illustrates the key considerations and their interdependencies.



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Caption: Key criteria for selecting a **3,4-dimethoxystyrene** supplier.

This guide provides a foundational understanding of the commercial landscape for **3,4-Dimethoxystyrene**. For specific applications and detailed safety information, researchers should always consult the supplier's technical data sheets and relevant scientific literature.

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